

Atrazine and its Metabolite 2-Hydroxyatrazine in Surface Water: A Comparative Analysis

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Compound of Interest

Compound Name: 2-Hydroxyatrazine

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A comprehensive guide for researchers on the relative concentrations and analytical methodologies for atrazine and its primary degradation product, **2-hydroxyatrazine**, in surface water environments.

Atrazine, a widely used herbicide, undergoes transformation in the environment, leading to the formation of various metabolites. Among these, **2-hydroxyatrazine** is a significant degradation product resulting from the hydrolysis of the chlorine atom on the triazine ring. Understanding the relationship between the concentrations of the parent compound, atrazine, and its metabolite, **2-hydroxyatrazine**, is crucial for assessing the environmental fate and potential impact of atrazine use. This guide provides a comparative analysis of their concentrations in surface water, supported by experimental data and detailed methodologies.

Comparative Analysis of Atrazine and 2-Hydroxyatrazine Concentrations

Studies investigating agricultural runoff have provided quantitative data on the co-occurrence of atrazine and **2-hydroxyatrazine** in surface water. The concentrations of both compounds can vary significantly depending on factors such as the timing and rate of atrazine application, rainfall events, and the specific characteristics of the watershed.

A key study conducted in a highly agricultural watershed in south-central Nebraska provides a direct comparison of atrazine and **2-hydroxyatrazine** concentrations in agricultural runoff. The findings from this study are summarized in the table below.

Sample Collection Date	Atrazine (ppb)	2-Hydroxyatrazine (ppb)	Molar Concentration Ratio (2-Hydroxyatrazine/Atrazine)
June 24, 1994 (First Runoff Event)	8.2 - 15.1	0.25 - 2.7	Consistent across samples
July 5, 1994 (Second Runoff Event)	Similar to first event	8-10 times lower than first event	Significantly lower

Table 1: Concentrations of Atrazine and **2-Hydroxyatrazine** in Agricultural Runoff Samples. Data sourced from Cai et al. (1996).[1]

The data indicates that while atrazine is present at higher concentrations, **2-hydroxyatrazine** is also readily detectable in surface water following runoff events.[1] Notably, the levels of **2-hydroxyatrazine** were observed to be significantly lower in the second runoff event, which occurred 12 days after the first, while atrazine levels remained comparable.[2] This suggests differences in the transport and persistence of the two compounds. The lower water solubility and higher soil sorption capacity of **2-hydroxyatrazine** compared to atrazine may contribute to its lower concentrations in runoff water.[2]

While the aforementioned study found higher concentrations of atrazine than **2-hydroxyatrazine** in surface water, it is important to note that in soil and sediment, the opposite can be true. Research by the U.S. Geological Survey has shown that concentrations of hydroxyatrazine can be "considerably greater" than those of atrazine in soils and sediments.[3] This is attributed to the enhanced hydrolysis of atrazine to hydroxyatrazine when sorbed to soil particles, particularly in soils with high organic matter and low pH.[3]

Experimental Protocols

The accurate quantification of atrazine and **2-hydroxyatrazine** in surface water requires sensitive and specific analytical methods. The following is a summary of the experimental protocol used in the study by Cai et al. (1996) for the simultaneous determination of atrazine and **2-hydroxyatrazine** in agricultural runoff.

Sample Collection and Preparation:

- Sample Collection: Agricultural surface water samples were collected following two major runoff events.
- Internal Standards: $^{13}\text{C}_3$ -labeled atrazine and $^{13}\text{C}_3$ -labeled **2-hydroxyatrazine** were added to the water samples as internal standards to ensure accurate quantification.
- Solid-Phase Extraction (SPE): The water samples were passed through a carbon black cartridge to extract and concentrate the analytes.[1]

Analytical Method:

- Chromatography: The sample extracts were analyzed using liquid chromatography (LC).
- Detection: Detection and quantification were performed using fast atom bombardment-high resolution mass spectrometry (FAB-HRMS).[1]

This method allows for the sensitive and simultaneous determination of both atrazine and its hydroxy metabolite in complex water matrices.

Environmental Transformation Pathway

The primary transformation pathway from atrazine to **2-hydroxyatrazine** in the environment is through hydrolysis. This chemical reaction involves the replacement of the chlorine atom on the triazine ring with a hydroxyl group. This process can be microbially mediated or occur abiotically, and it is a key step in the detoxification of atrazine as **2-hydroxyatrazine** is considered to be less toxic.



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